

physicochemical properties of [1-[(Benzyloxy)methyl]cyclopropyl]methanol

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Compound of Interest

Compound Name: [1-[(Benzyloxy)methyl]cyclopropyl]methanol

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An In-depth Technical Guide on the Physicochemical Properties of [1-[(Benzyloxy)methyl]cyclopropyl]methanol

Introduction

[1-[(Benzyloxy)methyl]cyclopropyl]methanol is an organic compound featuring a cyclopropane ring, a primary alcohol, and a benzyl ether group. Its unique structure, combining the rigidity and reactivity of a cyclopropyl moiety with the protective nature of a benzyl group, makes it a valuable intermediate in organic synthesis. This document provides a comprehensive overview of its known physicochemical properties, relevant experimental protocols, and structural relationships for researchers, scientists, and professionals in drug development.

Physicochemical Properties

The properties of [1-[(Benzyloxy)methyl]cyclopropyl]methanol have been compiled from various sources. The quantitative data is summarized in the table below for clarity and ease of comparison.

Property	Value	Source(s)
CAS Number	177200-76-9	[1] [2]
Molecular Formula	C ₁₂ H ₁₆ O ₂	[1] [3]
Molecular Weight	192.25 g/mol	[1] [3]
Appearance	Clear Colourless Oil	[1]
Solubility	Slightly soluble in Chloroform and Methanol.	[1]
Storage Temperature	Refrigerator	[1]
IUPAC Name	[1- [(Phenylmethoxy)methyl]cyclopropyl]methanol	[2]
SMILES	<chem>OCC1(COCc2ccccc2)CC1</chem>	[2]
InChI	InChI=1S/C12H16O2/c13-9-12(6-7-12)10-14-8-11-4-2-1-3-5-11/h1-5,13H,6-10H2	[2]

Structural and Functional Group Analysis

The structure of **[1-[(Benzyloxy)methyl]cyclopropyl]methanol** contains several key functional groups that dictate its chemical reactivity and physical properties. The relationship between these groups is visualized below.

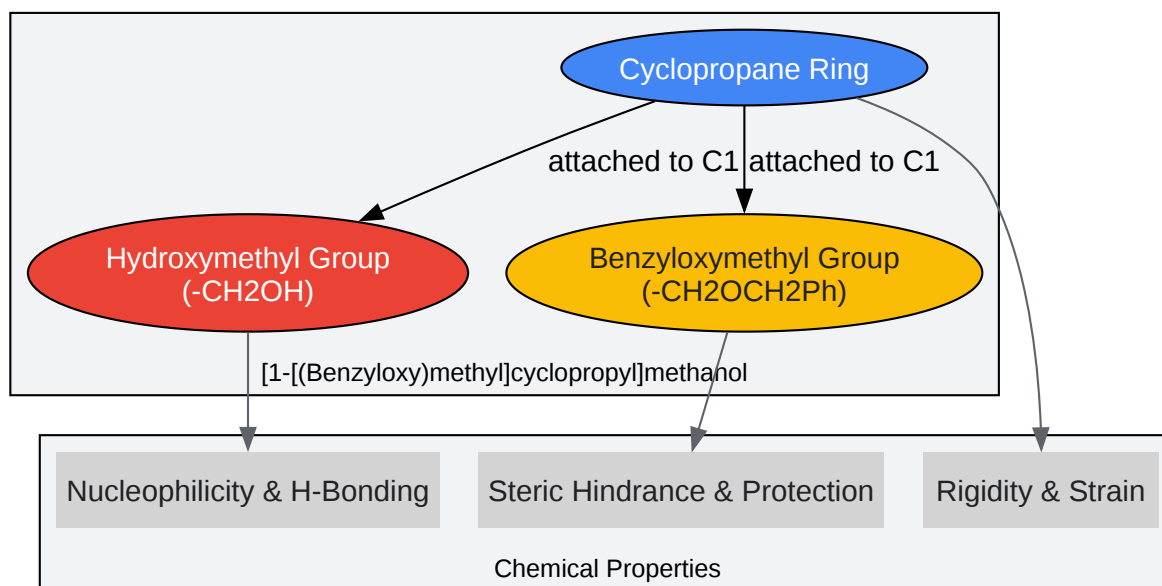


Figure 1: Key Functional Groups

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Figure 1: Key Functional Groups

Experimental Protocols

Detailed experimental protocols for the determination of every physicochemical property of this specific compound are not widely published. Therefore, this section provides a representative synthesis protocol and outlines standard methodologies for key property analysis.

Synthesis Protocol: Reduction of a Cyclopropane Carboxylate Ester

A common route to synthesize cyclopropyl methanol derivatives involves the reduction of a corresponding ester. The following protocol is based on a reported synthesis for a closely related stereoisomer, ((1R,2R)-2-((benzyloxy)methyl)cyclopropyl)methanol, which is achieved by the reduction of ethyl (1R,2R)-2-((benzyloxy)methyl)cyclopropane-1-carboxylate using lithium aluminum hydride (LiAlH₄)[4].

Materials:

- Ethyl 1-[(benzyloxy)methyl]cyclopropane-1-carboxylate (ester precursor)
- Lithium aluminum hydride (LiAlH_4)
- Anhydrous tetrahydrofuran (THF)
- Ethyl acetate (EtOAc) for chromatography
- Silica gel for column chromatography

Procedure:

- The starting ester (1.0 equivalent) is dissolved in anhydrous THF in a reaction vessel under an inert atmosphere (e.g., nitrogen or argon).
- The solution is cooled in an ice bath.
- LiAlH_4 (typically 2.0-2.2 equivalents) is added portion-wise to the cooled solution, controlling the reaction temperature.
- The reaction mixture is stirred at room temperature and monitored by thin-layer chromatography (TLC) until the starting material is consumed.
- Upon completion, the reaction is carefully quenched by the sequential addition of water and an aqueous base solution (e.g., NaOH).
- The resulting slurry is filtered, and the filter cake is washed with an organic solvent.
- The combined organic phases are dried over an anhydrous salt (e.g., Na_2SO_4), filtered, and concentrated under reduced pressure.
- The crude product is purified by column chromatography on silica gel using a suitable eluent system (e.g., ethyl acetate/hexane gradient) to yield the pure **[1-[(Benzyloxy)methyl]cyclopropyl]methanol**[\[4\]](#).

The general workflow for this synthesis is illustrated in the diagram below.



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Figure 2: Synthesis Workflow

Standard Methodologies for Property Determination

- **Solubility:** A standard approach involves adding incremental amounts of the solute (**[1-[(Benzyloxy)methyl]cyclopropyl]methanol**) to a known volume of the solvent (e.g., chloroform, methanol) at a constant temperature. The mixture is agitated until equilibrium is reached. The point at which no more solute dissolves and a saturated solution is formed is determined visually or spectrophotometrically. The solubility is then expressed in terms of concentration (e.g., mg/mL or mol/L).
- **Melting and Boiling Points:** Since the compound is an oil at room temperature, determining its boiling point is more relevant than its melting point. The boiling point would be determined by distillation under reduced pressure (vacuum distillation) to prevent decomposition at high temperatures. The temperature at which the liquid-vapor phases are in equilibrium at a given pressure is recorded as the boiling point.
- **LogP (Octanol-Water Partition Coefficient):** The LogP value, a measure of lipophilicity, can be determined using the shake-flask method. A known amount of the compound is dissolved in a biphasic system of n-octanol and water. The system is shaken until equilibrium is achieved, and the concentration of the compound in both the octanol and water layers is measured, typically using UV-Vis spectroscopy or HPLC. The partition coefficient (P) is the ratio of the concentration in the octanol phase to the concentration in the aqueous phase, and LogP is its base-10 logarithm.

Safety and Handling

[1-[(Benzyloxy)methyl]cyclopropyl]methanol is associated with several hazard statements:

- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Standard precautionary measures should be taken when handling this chemical. This includes working in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE) such as safety goggles, chemical-resistant gloves, and a lab coat.[5] Avoid inhalation of vapors and contact with skin and eyes. Store the compound in a tightly sealed container in a refrigerator as recommended.[1]

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